

# pyrocatechol sulfate NMR characterization

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## Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

Cat. No.: S616087

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## Chemical Profile of Pyrocatechol Sulfate

The table below summarizes the key identification data for **pyrocatechol sulfate** from the search results, which is a foundational step before any spectroscopic analysis.

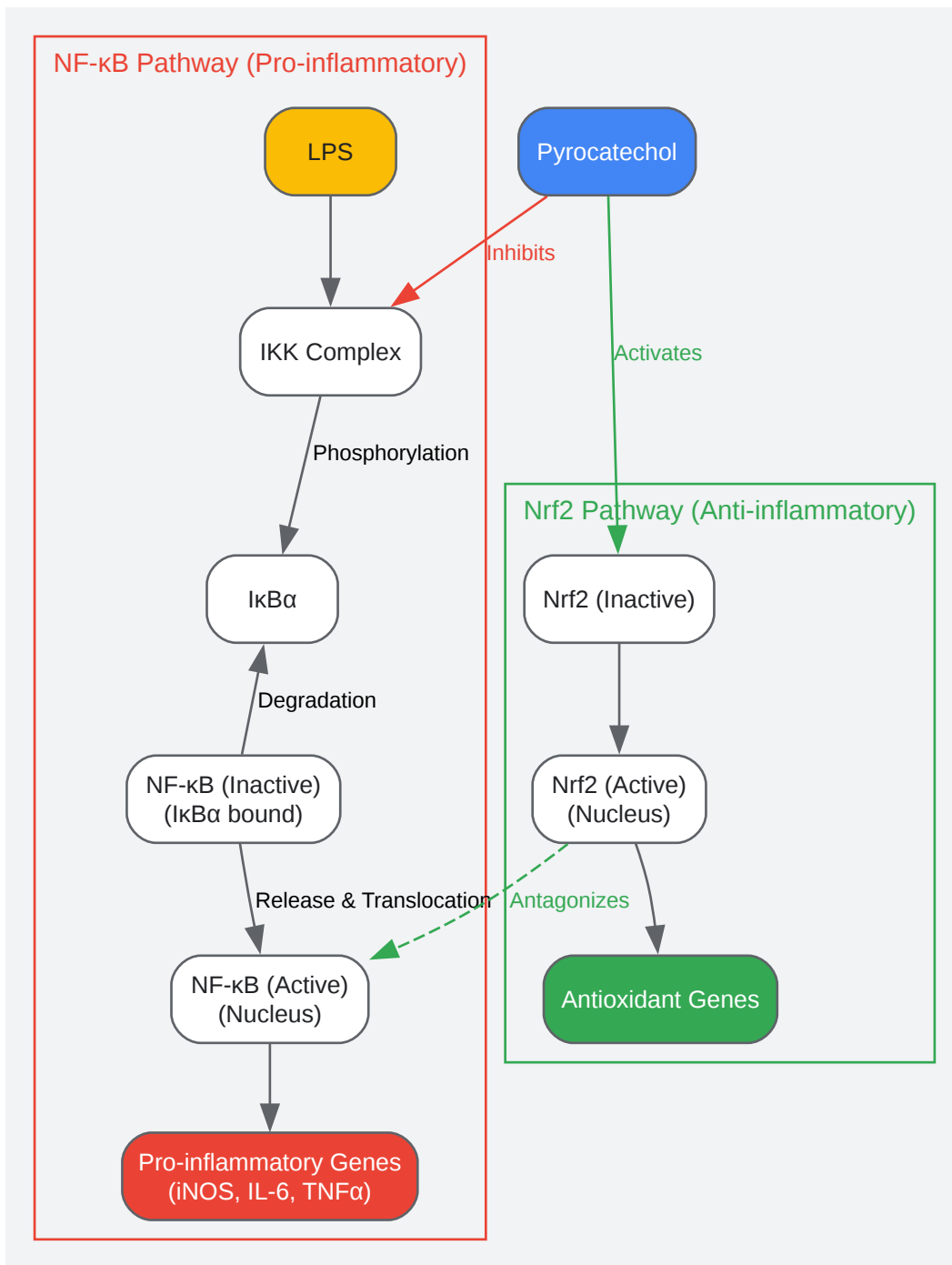
Property	Description
IUPAC Name	Pyrocatechol Sulfate [1]
CAS Number	4918-96-1 [1] [2]
Molecular Formula	$C_6H_6O_5S$ [1] [2]
Molecular Weight	190.17 g/mol [1] [2]
Synonyms	2-Hydroxyphenyl hydrogen sulfate; 1,2-Benzenediol, 1-(hydrogen sulfate) [1]
Appearance	Not Available (NA) [1]
Storage	2-8°C (Refrigerator) [1]

## Biological Context and Role of the Precursor

Understanding the biological context of a compound can be crucial for research. The available information highlights **pyrocatechol sulfate**'s role as a metabolite and the bioactivity of its precursor, pyrocatechol.

- **Biological Role of Pyrocatechol Sulfate:** This compound is identified as a **phenolic metabolite** found in human plasma and urine. It is associated with the intake of specific foods like coffee and berries, as well as the state of the gut microbiome. It's studied as a potential biomarker for kidney function, dialysis clearance, and whole grain consumption [2].
- **Bioactivity of Pyrocatechol (Precursor):** A study published in *Scientific Reports* found that **pyrocatechol** (also known as catechol), which is formed during the roasting of coffee beans, exhibits significant anti-inflammatory activity. The research demonstrates that it suppresses LPS-induced inflammatory responses in macrophages by a dual mechanism: **inhibiting the NF- $\kappa$ B pathway** and **activating the Nrf2 pathway** [3].

The following diagram illustrates this dual mechanism of action of pyrocatechol, as identified in the research [3]:



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*Mechanism of Pyrocatechol: Inhibits NF-κB and activates Nrf2 to suppress inflammation. [3]*

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## References

1. CAS No : 4918-96-1 | Product Name : Pyrocatechol Sulfate [pharmaffiliates.com]
2. \_TargetMol Pyrocatechol sulfate [targetmol.com]
3. , a component of coffee, suppresses LPS-induced... Pyrocatechol [nature.com]

To cite this document: Smolecule. [pyrocatechol sulfate NMR characterization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b616087#pyrocatechol-sulfate-nmr-characterization>]

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